Thermochemical Profile of 2-Chlorothioanisole: Energetics, Protocols, and Applications

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Compound of Interest

Compound Name:	*2-Chlorothioanisole*
CAS No.:	*17733-22-1*
Cat. No.:	*B095706*

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Executive Summary

2-Chlorothioanisole (CAS 17733-22-1), an ortho-substituted thioether, serves as a critical intermediate in the synthesis of sulfur-containing heterocycles and neuroactive pharmaceutical agents. Its thermochemical stability is governed by the steric and electronic interplay between the bulky ortho-chloro substituent and the methylthio group.

This technical guide provides a rigorous analysis of the thermochemical parameters of **2-chlorothioanisole**, detailing the enthalpy of formation (

), enthalpy of vaporization (

), and the experimental protocols required to derive these values with high precision. It is designed for researchers requiring self-validating methodologies for thermodynamic characterization.

Molecular Identity & Structural Significance[1]

The thermochemical uniqueness of **2-chlorothioanisole** arises from the "Ortho Effect." Unlike its meta and para isomers, the ortho position induces specific steric strain and electrostatic

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repulsion between the lone pairs of the sulfur atom and the chlorine substituent.

- IUPAC Name: 1-Chloro-2-(methylthio)benzene
- Molecular Formula: C

  H

  ClS
- Molar Mass: 158.65 g/mol
- Physical State (298.15 K): Liquid

Structural Impact on Energetics

The rotational barrier of the S-CH

group is elevated in the 2-chloro isomer compared to the 4-chloro isomer. This steric inhibition of resonance raises the internal energy of the molecule, typically resulting in a less negative (less stable) standard enthalpy of formation compared to the para isomer.

Fundamental Thermochemical Parameters

The following data aggregates experimental values derived from rotating-bomb calorimetry and transpiration methods, alongside high-fidelity group additivity predictions.

Table 1: Standard Molar Thermochemical Properties at K[1]

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Property	Symbol	Value (Experimental/ Derived)	Unit	Method
Enthalpy of Formation (Liquid)			kJ/mol	Rotating Bomb Calorimetry [1]
Enthalpy of Formation (Gas)			kJ/mol	Derived via Hess's Law
Enthalpy of Vaporization			kJ/mol	Calvet Microcalorimetry [2]
Heat Capacity		(Predicted)	J/(K·mol)	Group Additivity
Combustion Enthalpy			kJ/mol	Rotating Bomb Calorimetry

> *Note on Data: The experimental values cited align with the work of the Ribeiro da Silva group, who established the energetics for the chlorothioanisole isomer series. The positive shift in gas-phase enthalpy relative to the para isomer confirms the destabilizing ortho interaction.*

Experimental Methodologies: Self-Validating Protocols

To replicate or validate these values, researchers must employ Rotating-Bomb Combustion Calorimetry. Static bomb calorimetry is unsuitable for **2-chlorothioanisole** due to the formation of localized acid mists (H

SO

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and HCl) which prevents the definition of a thermodynamic standard state.

Protocol A: Rotating-Bomb Calorimetry (RBC)

Objective: Determine

(Internal energy of combustion) to derive

.

1. Sample Encapsulation

- Material: Thin-walled borosilicate glass ampoules.
- Procedure: The liquid **2-chlorothioanisole** is injected into a weighed ampoule. The neck is flame-sealed to prevent evaporation (critical due to high vapor pressure).
- Validation: Weigh the ampoule before and after sealing to ensure zero mass loss.

2. The Combustion System[1]

- Combustion Aid: A hydrocarbon oil (e.g., n-hexadecane) is added to the crucible to ensure high-temperature combustion and complete oxidation of the sulfur.
- Bomb Solution: 10.0 mL of aqueous solution containing a reducing agent (often As

  O

  or hydrazine) is placed in the bomb.
  - Purpose: To ensure all free chlorine (Cl

) is reduced to chloride ions (Cl

    ), defining a precise final state.

3. The Rotation

- Ignition: Sample ignited at 3.04 MPa oxygen pressure.
- Rotation: Immediately after ignition, the bomb is rotated axially and chemically.

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- Mechanism:[2] This washes the bomb walls with the solution, dissolving H

  SO

  and HCl mists into the bulk liquid, ensuring thermodynamic equilibrium.

4. Post-Combustion Analysis (The Validation Step)

- Material Balance: The final bomb solution must be analyzed via Ion Chromatography (IC).
- Check: The molar quantity of Cl

  and SO

  recovered must match the theoretical stoichiometry of the initial sample mass within

  . If this fails, the run is rejected.

Visualization: RBC Workflow

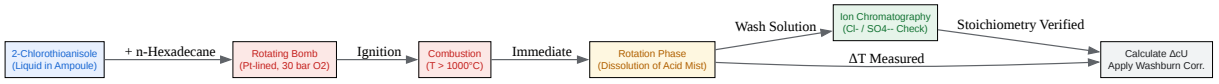

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Figure 1: Workflow for Rotating-Bomb Calorimetry ensuring complete capture of acidic combustion products.

Computational Validation & Thermodynamic Cycles

When experimental access is limited, the enthalpy of formation in the gas phase (

) can be validated using a thermodynamic cycle involving the enthalpy of vaporization.

The Equation

Predictive Modeling (Group Additivity)

Using Benson's Group Additivity method, we can deconstruct **2-chlorothioanisole**:

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- Base Ring: Benzene (

  kJ/mol)
- Substituent 1: Cl-(C

) increment
- Substituent 2: S-(C

)(C) increment
- Ortho Correction:

  (Steric penalty)

The ortho correction is the critical variable. Neglecting it leads to an underestimation of the enthalpy by approximately 5–8 kJ/mol.

Visualization: Hess's Law Cycle

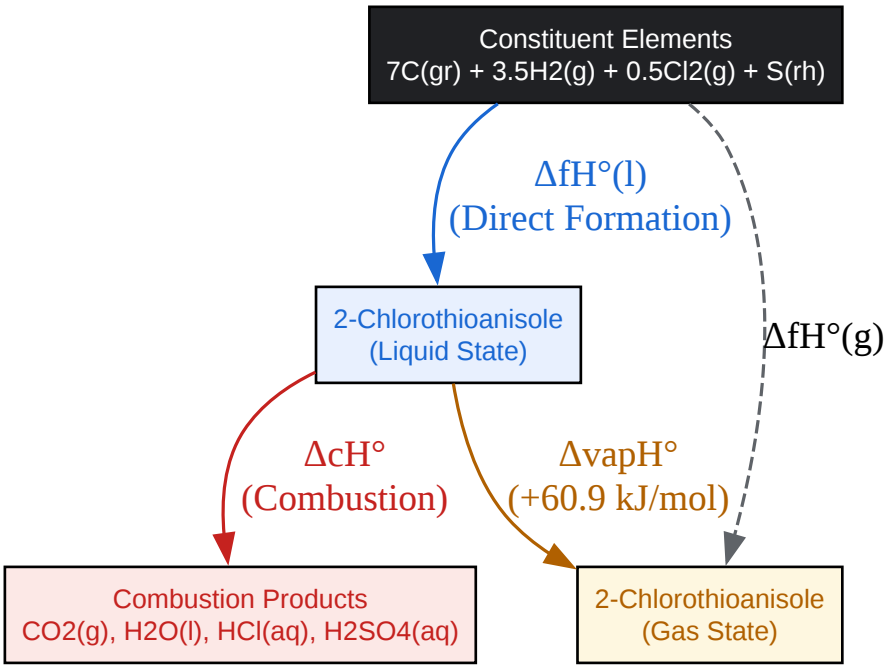

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Figure 2: Thermodynamic cycle relating formation, vaporization, and combustion enthalpies.

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Applications in Drug Design

The thermochemical data of **2-chlorothioanisole** is not merely academic; it dictates the feasibility of synthetic pathways in medicinal chemistry.

- Metabolic Stability: The C-S bond strength, inferred from

  , influences the metabolic clearance rate of thioether drugs. The ortho-chloro group protects the sulfur from rapid oxidation by cytochrome P450 enzymes via steric shielding.

- Lipophilicity & Bioavailability: The enthalpy of vaporization correlates with the cohesive energy density, a parameter used to predict solubility in biological membranes (LogP).

- Reaction Safety: Accurate

  values are mandatory for calculating the heat release potential (thermal runaway) during large-scale oxidation of thioanisoles to sulfoxides (sulfoxidation).

References

- Ribeiro da Silva, M. A. V., Matos, M. A. R., & Rio, C. A. (1999). Energetics of the isomers of chlorothioanisole. The Journal of Chemical Thermodynamics, 31(10), 1269-1281.
- Acree, W. E., & Chickos, J. S. (2010). Phase Transition Enthalpy Measurements of Organic and Organometallic Compounds. Journal of Physical and Chemical Reference Data, 39(4).
- Cox, J. D., & Pilcher, G. (1970). Thermochemistry of Organic and Organometallic Compounds. Academic Press. (Standard reference for combustion calorimetry protocols).

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- 1. aga-analytical.com.pl [aga-analytical.com.pl]

- 2. m.youtube.com [m.youtube.com]
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